

Propargyl-PEG10-alcohol structure and molecular weight

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Compound of Interest

Compound Name: *Propargyl-PEG10-alcohol*

Cat. No.: *B610210*

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In-depth Technical Guide: Propargyl-PEG10-alcohol

This guide provides a detailed overview of the chemical structure and molecular properties of **Propargyl-PEG10-alcohol**, a heterobifunctional linker molecule of significant interest to researchers and professionals in the fields of drug development, bioconjugation, and materials science.

Core Molecular Attributes

Propargyl-PEG10-alcohol is a derivative of polyethylene glycol (PEG) that incorporates a terminal propargyl group at one end and a hydroxyl group at the other. The "PEG10" designation indicates the presence of ten repeating ethylene glycol units. This structure imparts both hydrophilicity, due to the PEG chain, and a reactive alkyne functionality for "click chemistry" applications.

The precise molecular formula and weight have been subject to some variation in commercial listings. Based on the structure of decaethylene glycol and the addition of a propargyl ether, the correct molecular formula is determined to be $C_{23}H_{44}O_{11}$. This corresponds to a specific molecular weight that is crucial for accurate experimental design and analysis.

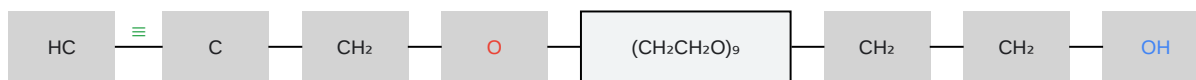
Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Propargyl-PEG10-alcohol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₄₄ O ₁₁	[1][2]
Molecular Weight	496.59 g/mol	[1]
Synonyms	3,6,9,12,15,18,21,24,27,30-Decaoxatritriacont-32-yn-1-ol, Decaethylene glycol propargyl ether	[1]

Molecular Structure Visualization

The chemical structure of **Propargyl-PEG10-alcohol** is depicted in the following diagram, generated using the Graphviz DOT language. This visualization clarifies the connectivity of the propargyl group, the ten ethylene glycol repeat units, and the terminal alcohol group.



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Figure 1: Chemical structure of **Propargyl-PEG10-alcohol**.

Experimental Considerations

While this document does not detail specific experimental protocols, the structural and molecular weight information provided is fundamental for a range of common applications:

- **Click Chemistry:** The terminal alkyne (propargyl group) is readily used in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions for the conjugation of biomolecules, surfaces, or nanoparticles.
- **PEGylation:** The polyethylene glycol chain enhances the solubility and biocompatibility of conjugated molecules, a technique widely used to improve the pharmacokinetic properties of therapeutic agents.

- **Linker Synthesis:** As a heterobifunctional molecule, it serves as a versatile building block for the synthesis of more complex linkers, such as those used in Proteolysis Targeting Chimeras (PROTACs).

Accurate knowledge of the molecular weight is critical for stoichiometric calculations in these and other synthetic procedures to ensure high reaction efficiency and purity of the final product.

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References

- 1. propargyl - Idiom [getidiom.com]
- 2. medchemexpress.com [medchemexpress.com]
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